

Personal protective equipment for handling 3-(3-(Benzyloxy)phenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(3-(Benzyloxy)phenyl)propanoic acid

Cat. No.: B1291376

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Essential Safety and Handling Guide for 3-(3-(Benzyloxy)phenyl)propanoic acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-(3-(Benzyloxy)phenyl)propanoic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C16H16O3	[1]
Appearance	White to light brown crystals or powder	[1][2]
Physical State	Solid	[2]
Melting Point	79.5-88.5 °C	[1]
Solubility	No information available	[2]
Stability	Stable under normal conditions	[2]

Hazard Identification and First Aid

While a comprehensive Safety Data Sheet (SDS) for **3-(3-(Benzyloxy)phenyl)propanoic acid** is not fully available, data from closely related compounds suggest the following potential hazards and first aid measures. The toxicological properties of this specific substance have not been fully investigated.^[3]

Hazard	First Aid Measures
Eye Contact	May cause eye irritation. ^[3] Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. ^{[2][3]} Seek medical attention.
Skin Contact	May cause skin irritation. ^[3] Wash off immediately with plenty of water for at least 15 minutes. ^[2] Remove contaminated clothing and shoes. ^[3] Get medical attention if irritation persists.
Inhalation	May cause respiratory tract irritation. ^[3] Move the person to fresh air. If symptoms occur, get medical attention. ^[2]
Ingestion	May cause irritation of the digestive tract. ^[3] Clean mouth with water and drink plenty of water afterward. ^[2] Do NOT induce vomiting. ^[3] Seek medical attention if you feel unwell.

Personal Protective Equipment (PPE)

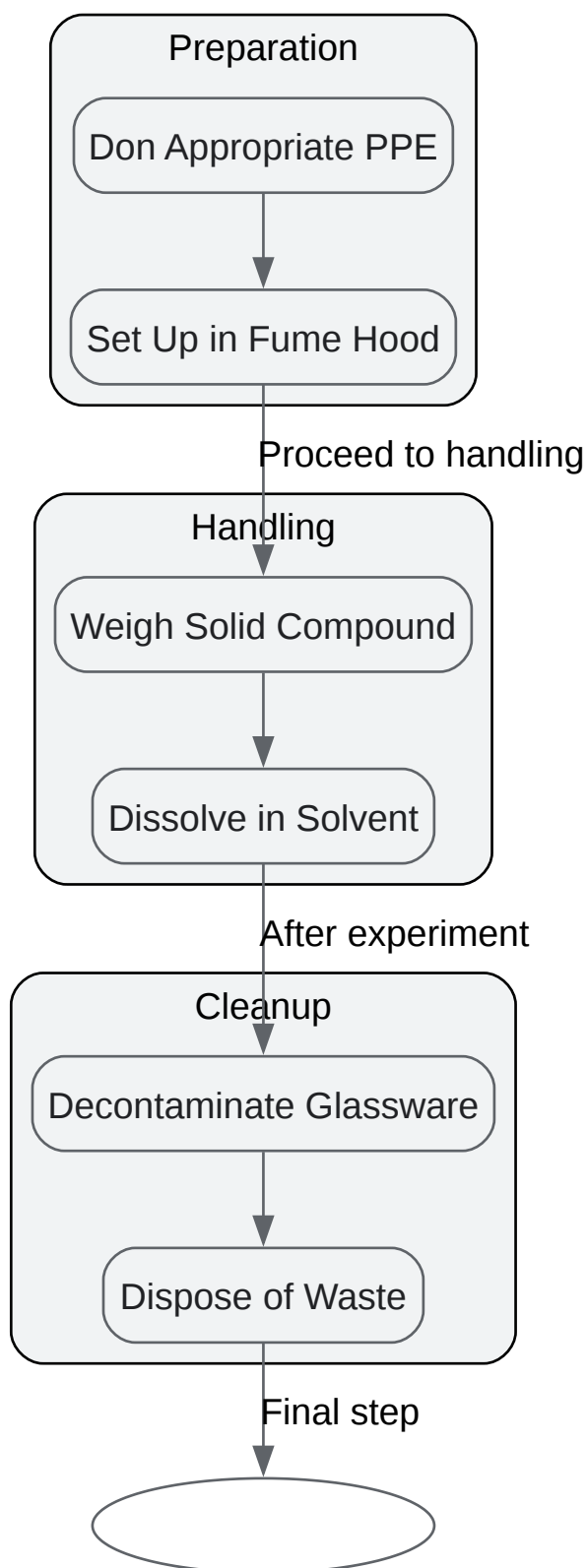
A multi-layered approach to PPE is crucial to minimize exposure. The following table outlines the recommended PPE for handling **3-(3-(Benzyloxy)phenyl)propanoic acid**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles, Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3] A face shield is recommended when handling larger quantities or when there is a splash hazard.[4]
Skin/Body	Laboratory Coat, Chemical-Resistant Apron	Wear a lab coat and appropriate protective clothing to prevent skin exposure.[2][3] For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
Hands	Chemical-Resistant Gloves	Handle with gloves. Nitrile or neoprene rubber gloves are recommended.[5] Inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[4][6]
Respiratory	Fume Hood or Respirator	Use in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors. If a fume hood is not available or if dust generation is significant, a NIOSH-approved respirator with an appropriate particulate filter should be used.[2][7]

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is essential for the safe handling and storage of this compound.

Handling Workflow



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Caption: Workflow for handling **3-(3-(Benzyloxy)phenyl)propanoic acid**.

Handling Procedures:

- Always work in a well-ventilated area, such as a chemical fume hood.
- Avoid the formation of dust.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)

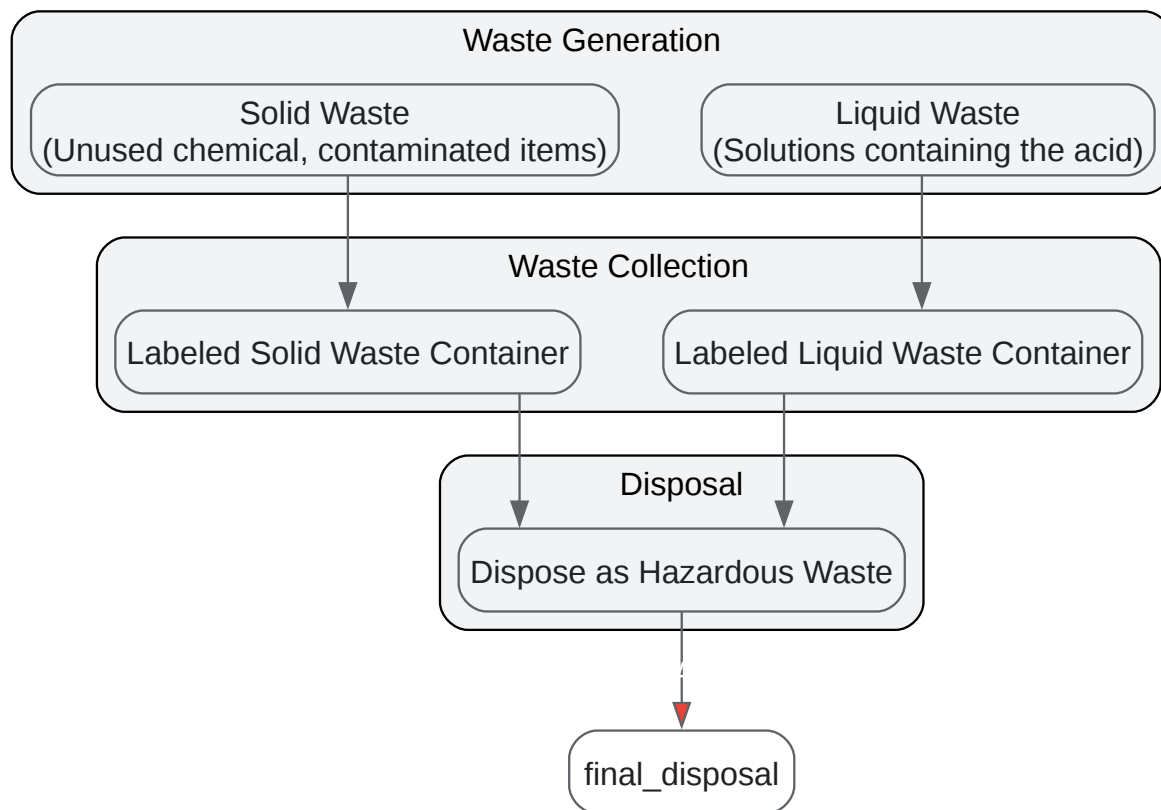
Storage Procedures:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

Waste Segregation and Disposal Workflow



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